

Technical Guide: 3-(Methylsulfonyl)propan-1-amine hydrochloride (CAS: 26209-83-6)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Methylsulfonyl)propan-1-amine hydrochloride

Cat. No.: B052961

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the currently available information on **3-(Methylsulfonyl)propan-1-amine hydrochloride**, a chemical compound with potential applications in research and development. This document outlines commercial suppliers, general synthetic approaches, and safety information.

Commercial Suppliers

Sourcing high-quality starting materials is a critical first step in any research endeavor. Several chemical suppliers list **3-(Methylsulfonyl)propan-1-amine hydrochloride** in their catalogs. While specific pricing and available quantities are often subject to inquiry, the following table summarizes the publicly available data from a selection of vendors.

Supplier	CAS Number	Purity	Available Quantities	Pricing
Alfa Chemistry	26209-83-6	96% [1]	Inquire	Inquire
BLD Pharm	26209-83-6	Inquire	Inquire	Inquire
ChemScene	889856-97-7 (related compound)	≥98%	Inquire	Inquire
AK Scientific	26209-83-6	Inquire	500mg	\$522 (as of 2021) [2]
Matrix Scientific	26209-83-6	>95%	1g, 5g	\$545 - \$1625 (as of 2021) [2]

Note: Pricing and availability are subject to change and should be confirmed directly with the supplier.

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **3-(Methylsulfonyl)propan-1-amine hydrochloride** is not readily available in published literature, a general approach for the preparation of similar secondary amines from primary amines via 2-nitrobenzenesulfonamides has been described.[\[3\]](#) This methodology can serve as a foundational reference for a potential synthetic route.

General Experimental Protocol (Example for a related compound):

- Protection of the Primary Amine: A primary amine is reacted with 2-nitrobenzenesulfonyl chloride in the presence of a base (e.g., triethylamine) in a suitable solvent like dichloromethane. This reaction forms a sulfonamide, protecting the amine group.
- Alkylation: The resulting sulfonamide is then alkylated.
- Deprotection: The 2-nitrobenzenesulfonyl protecting group is subsequently removed to yield the desired secondary amine.

- Salt Formation: The final amine product can be converted to its hydrochloride salt by treatment with hydrochloric acid.[3]

It is important to note that optimization of reaction conditions, including stoichiometry, temperature, and reaction time, would be necessary for the specific synthesis of **3-(Methylsulfonyl)propan-1-amine hydrochloride**.

Applications in Research and Drug Development

Currently, there is a notable lack of publicly available scientific literature detailing the specific use of **3-(Methylsulfonyl)propan-1-amine hydrochloride** in drug development, its biological activity, or its mechanism of action. Searches of chemical and biological databases did not yield information on its involvement in any specific signaling pathways or established experimental workflows.

However, the structural motif of a propanamine chain with a sulfonyl group suggests its potential as a building block in medicinal chemistry. Similar structures are often explored for their potential to interact with biological targets. For instance, other propanamine derivatives have been investigated for their roles as pharmaceutical intermediates.[4][5][6]

Safety and Handling

A Safety Data Sheet (SDS) for **3-(Methylsulfonyl)propan-1-amine hydrochloride** indicates that the compound should be handled with care.[7] Standard laboratory safety protocols, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, are recommended. The SDS provides basic first-aid measures and information on handling and storage.[7] It is designated for industrial use only.[7]

Logical Workflow for Compound Acquisition and Use

The following diagram illustrates a generalized workflow for researchers interested in utilizing a chemical compound like **3-(Methylsulfonyl)propan-1-amine hydrochloride**, from initial sourcing to potential experimental application.

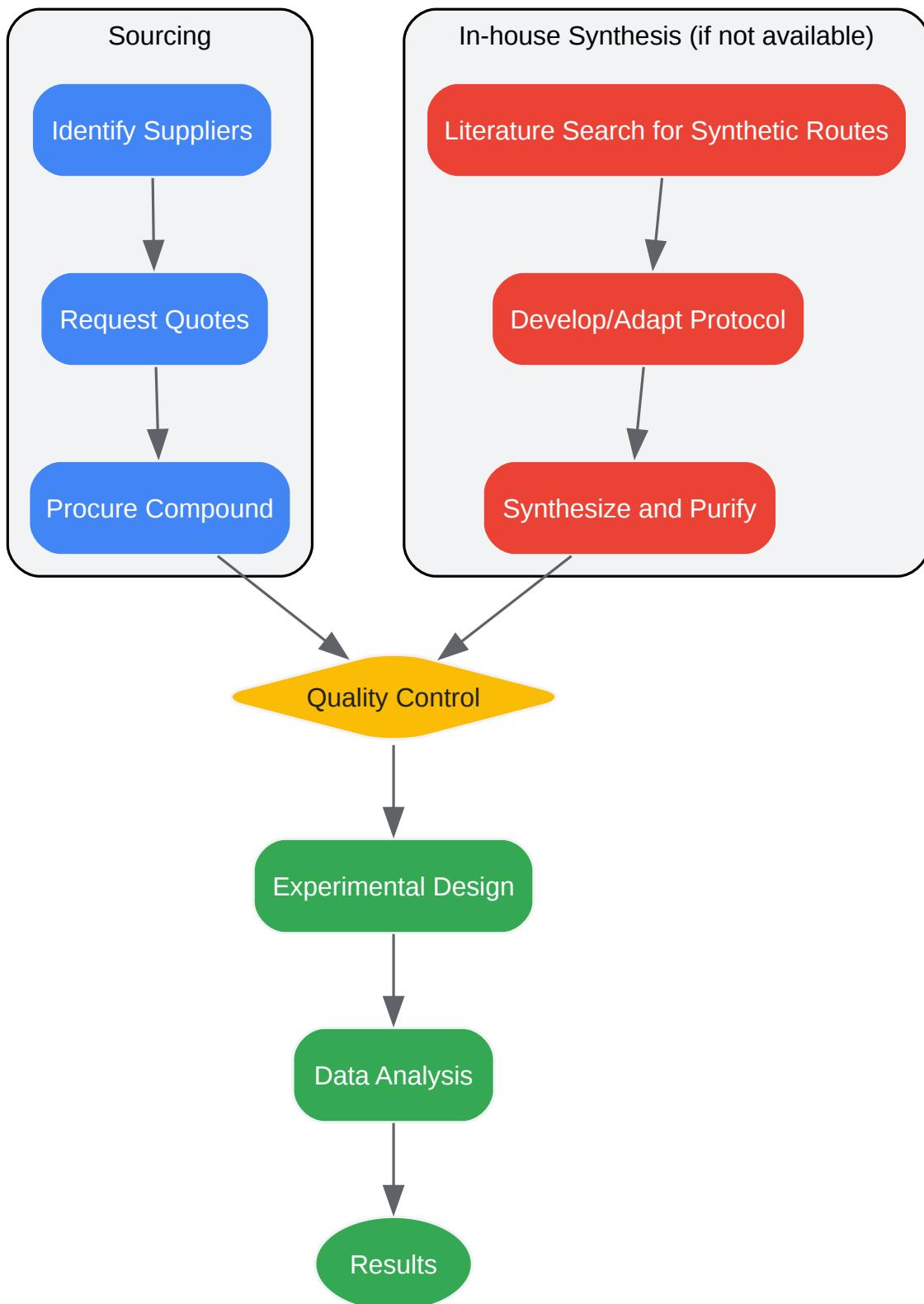
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Figure 1. Generalized workflow for chemical compound utilization.

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- To cite this document: BenchChem. [Technical Guide: 3-(Methylsulfonyl)propan-1-amine hydrochloride (CAS: 26209-83-6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052961#commercial-suppliers-of-3-methylsulfonyl-propan-1-amine-hydrochloride]

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